

Validating the structure of (2-Hydroxyethyl) hydrogen adipate with

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Compound of Interest

Compound Name: (2-Hydroxyethyl) hydrogen adipate

CAS No.: 94109-19-0

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An In-Depth Guide to the Spectroscopic Validation of (2-Hydroxyethyl) hydrogen adipate

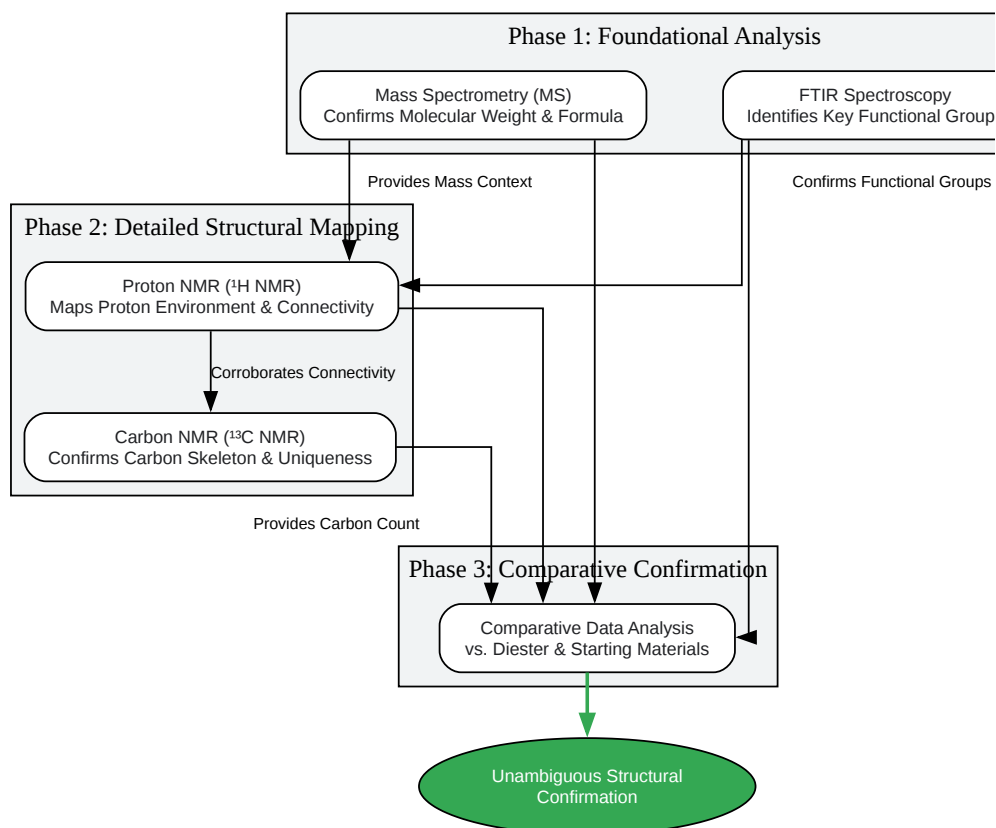
Introduction: The Analytical Challenge

(2-Hydroxyethyl) hydrogen adipate is a bifunctional molecule synthesized from the partial esterification of adipic acid and ethylene glycol.^[1] Its validation intermediate lies in the presence of three distinct functional groups: a terminal carboxylic acid, a primary alcohol, and an ester linkage.^{[1][2]} However, starting materials (adipic acid, ethylene glycol) or the diester byproduct, Bis(2-hydroxyethyl) adipate.

Therefore, a robust analytical strategy must not only confirm the presence of the desired functional groups but also definitively prove the 1:1 stoichiometric moieties, a hallmark of the target monoester. This guide details an integrated spectroscopic approach—leveraging Nuclear Magnetic Resonance (NMR) Spectroscopy, and Mass Spectrometry (MS)—to create a unique and verifiable "spectroscopic fingerprint" for (2-Hydroxyethyl) hydrogen adipate.

The Validation Workflow: An Integrated Approach

A successful validation relies on the convergence of evidence from multiple, orthogonal techniques. Each method provides a unique piece of the structural validating workflow that confirms identity, purity, and structure.



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Caption: Integrated workflow for spectroscopic validation.

Part 1: Confirming Molecular Formula and Functional Groups

The initial phase establishes the fundamental characteristics of the molecule: its mass and the types of chemical bonds present.

Mass Spectrometry (MS)

Expertise & Experience: MS provides the most direct evidence of the compound's elemental composition. We employ a soft ionization technique, such as electrospray ionization (ESI), to generate molecular ions and maximize the abundance of the molecular ion, which is critical for confirming the molecular weight.

Expected Data: **(2-Hydroxyethyl) hydrogen adipate** has a molecular formula of $C_8H_{14}O_5$ and a molecular weight of 190.19 g/mol. [1] In ESI-MS, we observe the molecular ion $[M+H]^+$ at an m/z of approximately 191.08. High-resolution mass spectrometry (HRMS) would further confirm the elemental composition to within a few parts per million (ppm).

Trustworthiness: The observation of the correct molecular ion peak immediately rules out the presence of significant quantities of adipic acid (MW: 146.09 g/mol) or diethyl adipate (MW: 186.18 g/mol). [2] Fragmentation patterns can further support the structure, with expected losses of H_2O , the ethyl group, and the hydroxyl group. [4][5]

Ion	Expected m/z (Monoisotopic)	Interpretation
$[M+H]^+$	191.0863	Protonated molecular ion
$[M-OH]^+$	173.0757	Loss of hydroxyl group from molecular ion
$[M-C_2H_4O]^+$	147.0652	Loss of ethylene oxide from molecular ion

Fourier-Transform Infrared (FTIR) Spectroscopy

Expertise & Experience: FTIR is unparalleled for the rapid and definitive identification of functional groups. For this molecule, the key is to identify the stretches from both the alcohol and the carboxylic acid, and the carbonyl (C=O) stretches from both the ester and the carboxylic acid.

Trustworthiness: The spectrum of **(2-Hydroxyethyl) hydrogen adipate** is uniquely characteristic due to the combination of these functional groups. The broad O-H stretch would suggest the diester, while the absence of the ester C=O stretch would point towards unreacted adipic acid.

Expected Data:

- O-H Stretch (Carboxylic Acid): A very broad, strong absorption from $\sim 3300\text{ cm}^{-1}$ to 2500 cm^{-1} , which is characteristic of the hydrogen-bonded dimer.
- O-H Stretch (Alcohol): A broad, strong absorption from $\sim 3500\text{ cm}^{-1}$ to 3200 cm^{-1} , which will overlap with the carboxylic acid signal.^[8]
- C-H Stretch: Sharp peaks just below 3000 cm^{-1} ($\sim 2950\text{--}2850\text{ cm}^{-1}$).^[9]
- C=O Stretch (Ester & Acid): A strong, intense absorption band between $1750\text{--}1700\text{ cm}^{-1}$. The ester carbonyl typically appears around 1735 cm^{-1} , while the carboxylic acid carbonyl typically appears around 1710 cm^{-1} .^[10] These may resolve into two distinct peaks or, more likely, appear as one broad, very intense peak.
- C-O Stretch: Two distinct, strong peaks in the fingerprint region, typically between $1300\text{--}1150\text{ cm}^{-1}$, corresponding to the C-O linkages of the ester and the carboxylic acid.

Functional Group	Characteristic Absorption (cm^{-1})	Expected Appearance
Alcohol O-H	3500 - 3200	Broad, Strong (Overlaps with Carboxylic Acid)
Carboxylic Acid O-H	3300 - 2500	Very Broad, Strong
Alkyl C-H	2950 - 2850	Medium to Strong, Sharp
Ester C=O	~ 1735	Strong, Sharp
Carboxylic Acid C=O	~ 1710	Strong (May merge with Ester C=O)
Ester/Acid C-O	1300 - 1150	Two Strong Peaks

Part 2: Mapping the Molecular Skeleton with NMR

While MS and FTIR confirm the pieces are present, NMR spectroscopy assembles them, providing a definitive map of the atomic connectivity.

Caption: Structure of **(2-Hydroxyethyl) hydrogen adipate** with proton labels.

Proton (^1H) NMR Spectroscopy

Expertise & Experience: ^1H NMR provides information on the number of distinct proton environments, their relative numbers (integration), and their chemical shifts. The chemical shift of the protons in the molecule is a key feature; we expect to see distinct signals for the protons near the acid group versus those near the ester group.

Trustworthiness: The presence of the very downfield carboxylic acid proton signal ($>10\text{ ppm}$), combined with the characteristic triplet signals for the protons in the adipate chain, provides a highly specific fingerprint. This pattern cannot be replicated by the starting materials or the highly symmetric diester byproduct.

Label	Approx. Shift (δ , ppm)	Multiplicity	Integration
a (COOH)	10 - 12	Broad Singlet	1H
f (-COOCH ₂ -)	~4.2	Triplet	2H
g (-CH ₂ OH)	~3.7	Triplet	2H
b (-CH ₂ COOH)	~2.4	Triplet	2H
d (-CH ₂ COO-)	~2.3	Triplet	2H
c (-CH ₂ CH ₂ -)	~1.6	Multiplet	4H
h (-OH)	Variable	Broad Singlet	1H

Carbon (¹³C) NMR Spectroscopy

Expertise & Experience: ¹³C NMR confirms the carbon skeleton of the molecule. The key validation point here is the number of unique carbon signals **(2-Hydroxyethyl) hydrogen adipate** are chemically distinct and should produce 8 separate signals.

Trustworthiness: This is a powerful comparative tool. Adipic acid would show only 3 signals due to symmetry. The diester, Bis(2-hydroxyethyl) adipate symmetry). Observing exactly 8 signals is therefore compelling evidence for the monoester structure.

Carbon Environment	Approx. Shift (δ , ppm)	Rationale
Carboxylic Acid C=O	175 - 185	Deshielded carbonyl car
Ester C=O	170 - 175	Deshielded carbonyl car
-COOCH ₂ -	60 - 65	Carbon attached to este
-CH ₂ OH	58 - 62	Carbon attached to alcol
-CH ₂ COO-	30 - 35	Carbon alpha to the este
-CH ₂ COOH	30 - 35	Carbon alpha to the acid
-CH ₂ CH ₂ - (central)	20 - 28	The two central alkyl car

Part 3: Experimental Protocols

These protocols provide a standardized framework for acquiring high-quality spectroscopic data for validation.

Protocol 1: NMR Sample Preparation and Acquisition

- Sample Preparation: Accurately weigh ~10-20 mg of **(2-Hydroxyethyl) hydrogen adipate** and dissolve in ~0.7 mL of a suitable deuterated solvent is often preferred as it can help in observing exchangeable protons like those from the -OH and -COOH groups.
- Transfer: Transfer the solution to a clean, dry 5 mm NMR tube.
- ¹H NMR Acquisition:
 - Insert the sample into a ≥ 400 MHz NMR spectrometer.
 - Lock onto the deuterium signal of the solvent and shim the magnetic field to achieve optimal homogeneity.

- Acquire a standard one-pulse ^1H spectrum with a 90° pulse angle and a relaxation delay of at least 5 seconds to ensure quantitative integration.
- Set the spectral width to cover a range from -1 to 13 ppm.
- ^{13}C NMR Acquisition:
 - Using the same sample, switch the spectrometer to the ^{13}C channel.
 - Acquire a proton-decoupled ^{13}C spectrum.
 - Use a sufficient number of scans to achieve a good signal-to-noise ratio, as ^{13}C has a low natural abundance. The spectral width should be set fr

Protocol 2: FTIR Sample Preparation and Acquisition

- Sample Preparation: As **(2-Hydroxyethyl) hydrogen adipate** is a liquid, the Attenuated Total Reflectance (ATR) method is ideal.^[14]
- Acquisition:
 - Record a background spectrum of the clean ATR crystal.
 - Place one to two drops of the neat liquid sample directly onto the ATR crystal.
 - Acquire the sample spectrum over a range of 4000-600 cm^{-1} .
 - Typically, 16-32 scans are co-added at a resolution of 4 cm^{-1} to obtain a high-quality spectrum.
 - Clean the ATR crystal thoroughly with a suitable solvent (e.g., isopropanol) after analysis.

Protocol 3: Mass Spectrometry Sample Preparation and Acquisition

- Sample Preparation: Prepare a dilute solution of the sample (~10 $\mu\text{g/mL}$) in a suitable solvent system, such as methanol or acetonitrile with 0.1% formic acid to ensure protonation of the analyte, promoting the formation of the $[\text{M}+\text{H}]^+$ ion in positive ESI mode.
- Acquisition:
 - Infuse the sample solution into the ESI source of the mass spectrometer at a low flow rate (e.g., 5-10 $\mu\text{L/min}$).
 - Acquire spectra in positive ion mode over an m/z range that includes the expected molecular ion (e.g., m/z 50-500).
 - Optimize source parameters (e.g., capillary voltage, gas flow) to maximize the signal of the $[\text{M}+\text{H}]^+$ ion.

Conclusion: A Self-Validating Spectroscopic Profile

The structural validation of **(2-Hydroxyethyl) hydrogen adipate** is achieved not by a single data point, but by the overwhelming convergence of evidence. MS confirms the correct molecular weight of 190.19 g/mol. FTIR verifies the simultaneous presence of alcohol, carboxylic acid, and ester functional groups. The NMR provides an unambiguous map of the asymmetric structure, confirming the 1:1 linkage of the adipate and hydroxyethyl moieties and clearly distinguishing the target compound from byproducts. This integrated workflow constitutes a robust, reliable, and scientifically rigorous method for structural validation.

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